

# 3,5-Dimethyl-4-nitrobenzoic acid safety and handling

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrobenzoic acid

Cat. No.: B181323

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An In-depth Technical Guide to the Safe Handling of **3,5-Dimethyl-4-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3,5-Dimethyl-4-nitrobenzoic acid** (CAS No. 3095-38-3) is a substituted nitroaromatic carboxylic acid that serves as a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.<sup>[1][2]</sup> Its molecular structure, featuring a carboxylic acid group and a nitro group, dictates its reactivity and also necessitates a thorough understanding of its safety profile for handling in a laboratory and process development setting. This guide provides a comprehensive overview of the critical safety protocols, physicochemical properties, and emergency procedures required for the safe and effective use of this compound. The causality behind each recommendation is explained to foster a culture of safety and scientific integrity.

## Physicochemical and Structural Properties

A foundational understanding of a chemical's properties is paramount to predicting its behavior and handling it safely. **3,5-Dimethyl-4-nitrobenzoic acid** is a solid at room temperature, with key properties summarized below.

Property	Value	Source(s)
CAS Number	3095-38-3	<a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	195.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Light yellow crystalline solid	<a href="#">[4]</a>
Melting Point	221-223 °C	<a href="#">[1]</a>
Boiling Point	356.5 °C at 760 mmHg	<a href="#">[1]</a>
Solubility	Insoluble in water	<a href="#">[1]</a> <a href="#">[2]</a>
pKa	3.56 ± 0.10 (Predicted)	<a href="#">[1]</a>

The presence of two methyl groups ortho to the nitro group creates significant steric hindrance. This forces the nitro group to rotate out of the plane of the benzene ring, which can impact its electronic effects and reactivity compared to other nitrophenol isomers.[\[5\]](#)

## Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3,5-Dimethyl-4-nitrobenzoic acid** presents several hazards that demand rigorous safety measures.[\[3\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Data aggregated from GHS information provided to the ECHA C&L Inventory.[\[3\]](#)

The primary routes of exposure are inhalation of dust particles, skin contact, eye contact, and ingestion.[6] The toxicological profile is characteristic of many nitroaromatic compounds, which can be irritants and are treated as harmful upon acute exposure. While specific carcinogenicity and mutagenicity data for this exact compound are limited, related nitro compounds are a subject of toxicological interest.[4][7] Therefore, minimizing exposure through robust engineering controls and personal protective equipment is a critical, non-negotiable aspect of its handling.

## Exposure Control and Personal Protective Equipment (PPE)

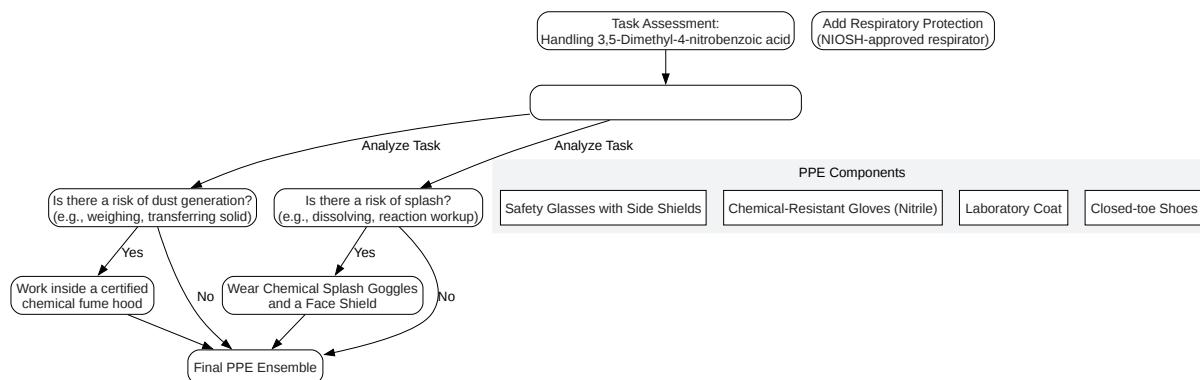
A multi-layered approach to exposure prevention is essential. This begins with engineering controls and is supplemented by appropriate PPE.

### Engineering Controls

- Chemical Fume Hood: All weighing and handling of solid **3,5-Dimethyl-4-nitrobenzoic acid** must be conducted in a certified chemical fume hood to prevent the inhalation of airborne dust.[8]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[9]

### Personal Protective Equipment (PPE)

The selection of PPE is a critical decision point based on the specific laboratory task being performed. The following workflow illustrates the decision-making process.



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Caption: PPE selection workflow for handling the compound.

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. [10] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[11]
- Hand Protection: Chemical-resistant gloves, such as disposable nitrile gloves, are required. Gloves must be inspected before use and changed immediately if contamination occurs.[10] [12]
- Body Protection: A properly fitting laboratory coat must be worn and buttoned to protect against skin contact.[10]

- Respiratory Protection: If engineering controls are insufficient or if dust generation is unavoidable, a NIOSH/MSHA-approved particulate respirator should be used.[10]

## Safe Handling and Storage Protocol

Adherence to a strict protocol for handling and storage is fundamental to preventing accidents and ensuring chemical stability.

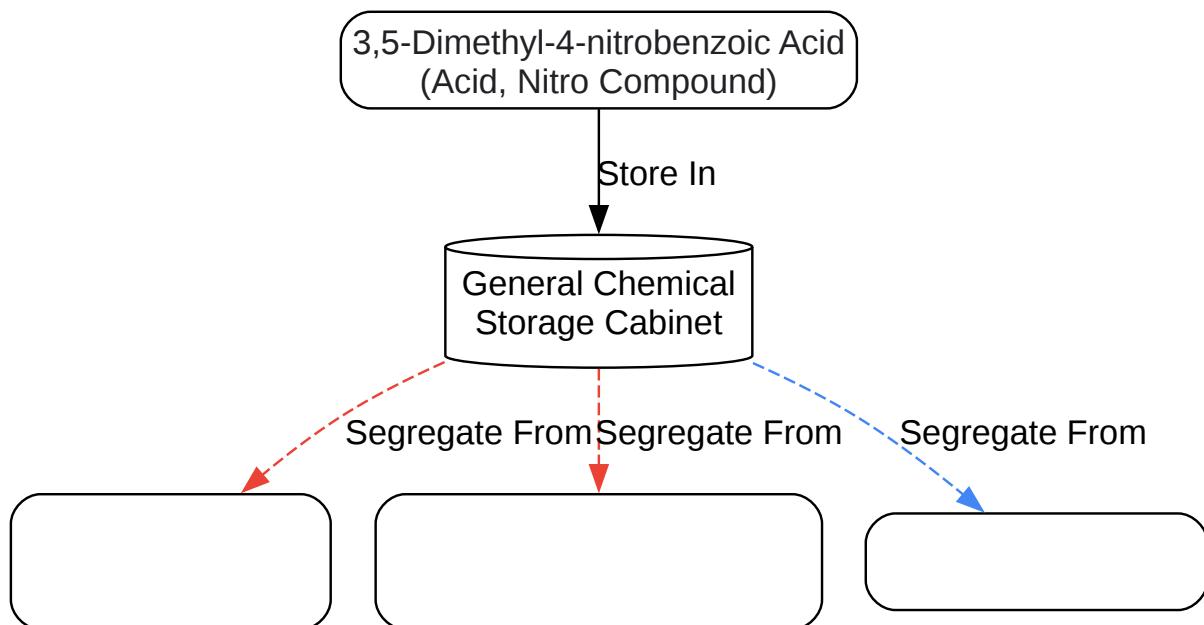
### Handling Protocol

- Preparation: Before handling, ensure all required PPE is donned correctly and the chemical fume hood is operational.
- Designation: Clearly designate an area within the fume hood for handling the compound to prevent cross-contamination.
- Weighing and Transfer: Use a spatula to carefully transfer the solid. Avoid scooping actions that could generate dust. If possible, use a balance located inside the fume hood or a contained weighing enclosure.
- Cleaning: After handling, decontaminate the spatula and work surface with a suitable solvent (e.g., 60-70% ethanol) followed by soap and water, collecting all cleaning materials as hazardous waste.[13]
- Hygiene: Wash hands and any exposed skin thoroughly after completing the task and removing PPE. Do not eat, drink, or smoke in the laboratory.[6]

### Storage Requirements

Proper segregation of chemicals is crucial to prevent dangerous reactions. **3,5-Dimethyl-4-nitrobenzoic acid** must be stored according to its compatibility profile.

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] Recommended storage temperatures are often between 2-8°C.[1]
- Incompatibilities: As a carboxylic acid, it is incompatible with strong bases. As a nitro compound, it should be segregated from strong oxidizing agents.[6][13] Store away from sources of heat or ignition.[14]



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Caption: Chemical storage segregation logic diagram.

## Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

### First-Aid Measures

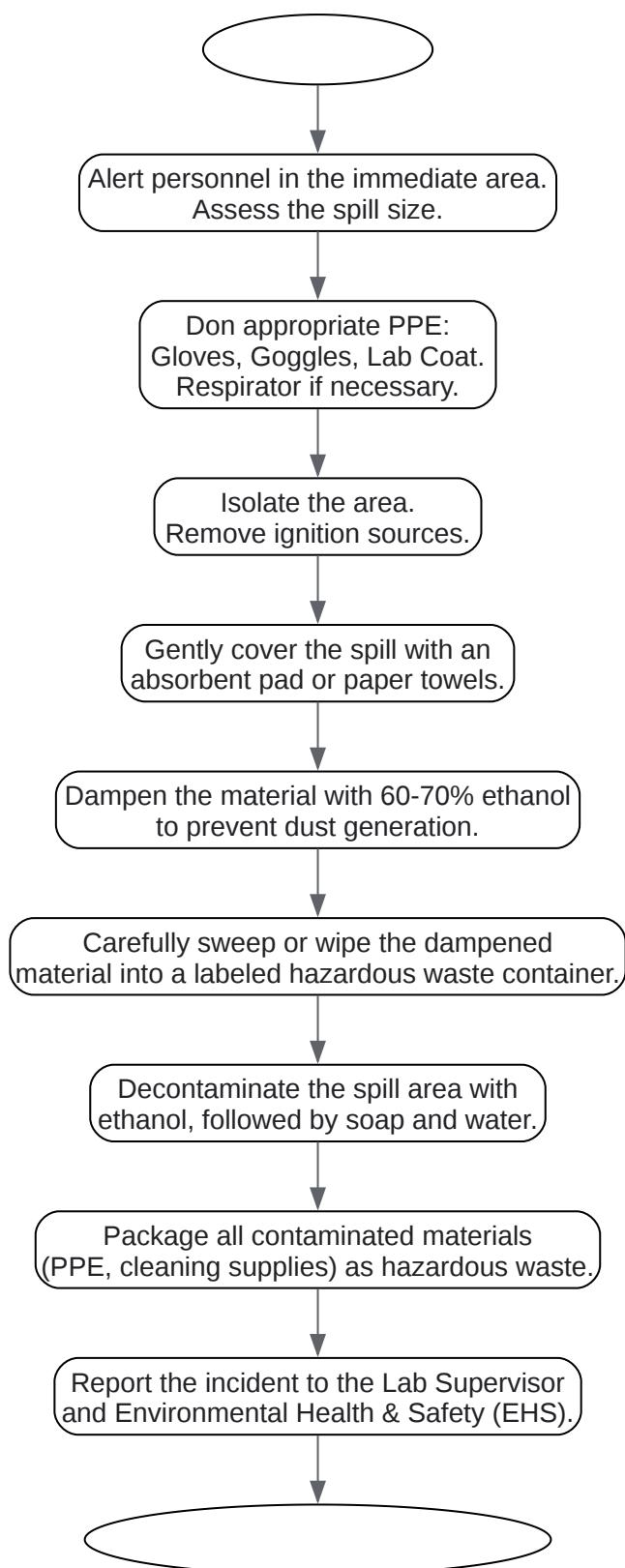
Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][15]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes.[6][15] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[15] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water. Never give anything by mouth to an unconscious person.<sup>[4]</sup> Seek immediate medical attention.

## Spill Response Protocol

For a small solid spill in a laboratory setting:

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- To cite this document: BenchChem. [3,5-Dimethyl-4-nitrobenzoic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b181323#3-5-dimethyl-4-nitrobenzoic-acid-safety-and-handling>]

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